

# An In-depth Technical Guide to 1,1-Dichloroethene (Vinylidene Chloride)

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## Compound of Interest

Compound Name: (1,1-Dichloroethoxy)ethene

CAS No.: 141265-81-8

Cat. No.: B14285773

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A Note on the Topic: Initial literature searches for **(1,1-Dichloroethoxy)ethene** (CAS 89615-58-7) did not yield specific technical data, suggesting it is not a well-characterized or commercially available compound. This guide will therefore focus on the closely related and extensively studied parent compound, 1,1-Dichloroethene (Vinylidene Chloride, CAS 75-35-4). The chemistry of its 1,1-dichloroalkene functional group provides the most relevant and valuable insights for researchers interested in this class of molecules.

## Introduction

1,1-Dichloroethene (1,1-DCE), commonly known as vinylidene chloride, is a synthetic organochloride of significant industrial importance.[1][2] It is a colorless, volatile liquid with a mild, sweet, chloroform-like odor.[1][2] While not naturally occurring, 1,1-DCE is a critical monomer and chemical intermediate, primarily used in the synthesis of specialty copolymers.[1][3] Its most notable application is in the production of polyvinylidene chloride (PVDC), a polymer prized for its exceptional barrier properties.[4] This guide offers a comprehensive technical overview of 1,1-DCE, covering its synthesis, chemical properties, reactivity, applications, and toxicological profile for an audience of researchers, scientists, and drug development professionals.

## Part 1: Physicochemical Properties

1,1-DCE is characterized by its high volatility and low solubility in water. Its key physical and chemical properties are summarized in the table below. The molecule is planar, with a C<sub>2v</sub> point group symmetry.[1]

Property	Value	Reference(s)
CAS Number	75-35-4	[1]
Molecular Formula	C <sub>2</sub> H <sub>2</sub> Cl <sub>2</sub>	[1]
Molecular Weight	96.94 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Mild, sweet, sharp	[1][5]
Boiling Point	31.6 - 32 °C	[1][5]
Melting Point	-122.5 °C	[1][5]
Density	1.213 g/cm <sup>3</sup> at 20 °C	[1][5]
Vapor Pressure	500 mmHg (66.7 kPa) at 20 °C	[1]
Water Solubility	2.24 - 2.5 g/L at 25 °C	[1][5]
Log Octanol-Water Partition Coeff. (K <sub>ow</sub> )	1.66 - 2.13	[2][5]
Flash Point	-22.8 °C	[1]
Explosive Limits in Air	6.5 – 15.5%	[1]

## Part 2: Synthesis and Industrial Production

The primary industrial route for producing 1,1-DCE is through the dehydrochlorination of 1,1,2-trichloroethane.[1][3] This precursor is often an unwanted byproduct from the production of other major chlorinated hydrocarbons like 1,2-dichloroethane and 1,1,1-trichloroethane, making this a value-added process.[1]

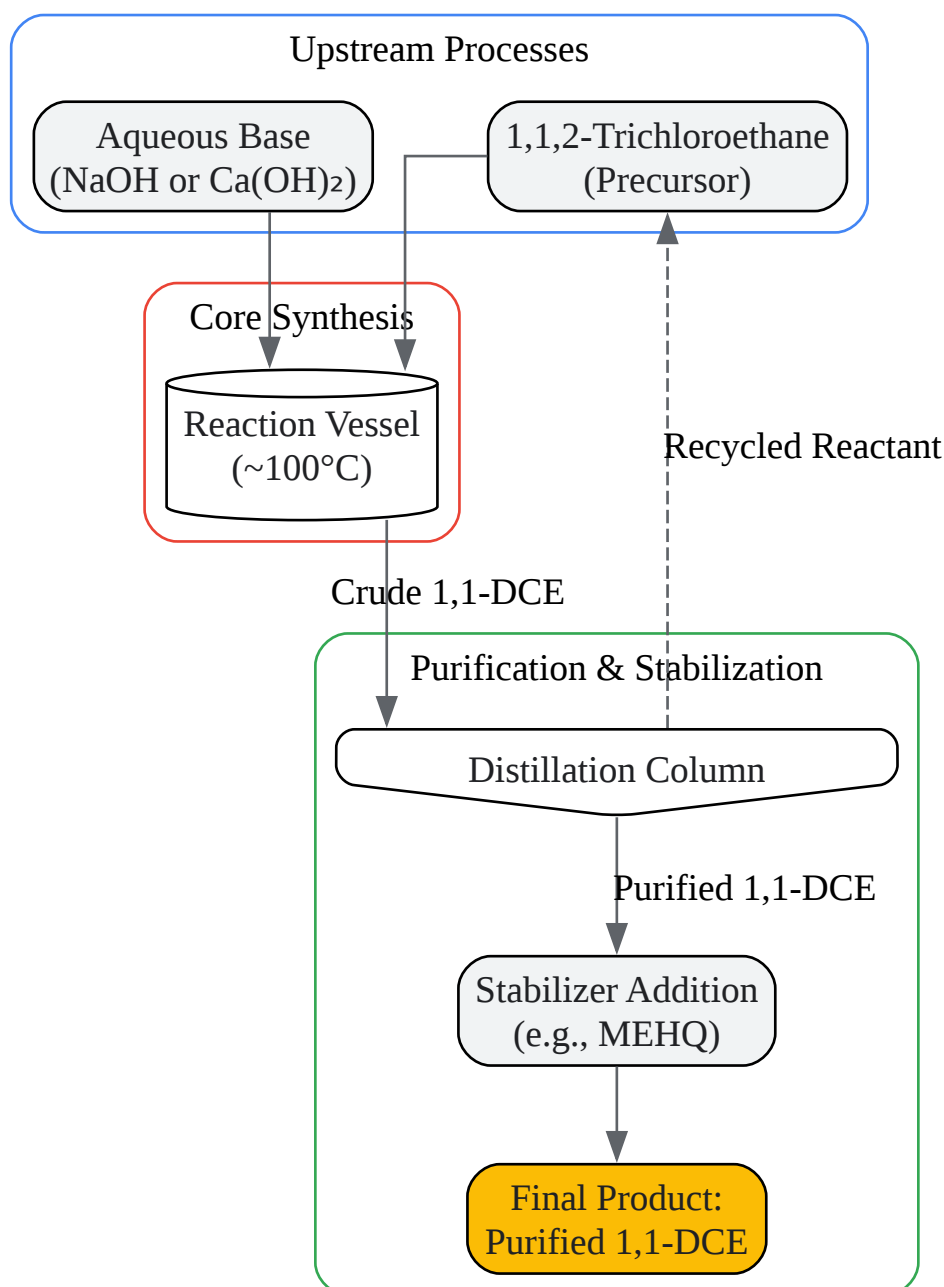
## Experimental Protocol: Base-Catalyzed Dehydrochlorination

The conversion is a base-catalyzed elimination reaction, typically performed in an aqueous medium at elevated temperatures.

**Causality:** The use of a strong base (like NaOH or Ca(OH)<sub>2</sub>) is essential to abstract a proton from the carbon adjacent to the C-Cl bonds. This initiates an E2 (elimination, bimolecular) reaction, leading to the formation of a double bond and the expulsion of a chloride ion, thereby generating the desired 1,1-DCE. The reaction is driven by the formation of stable products: the alkene, a salt (e.g., NaCl), and water.

### Step-by-Step Methodology:

- **Reactant Preparation:** A solution of sodium hydroxide (NaOH) or a slurry of calcium hydroxide (Ca(OH)<sub>2</sub>) in water is prepared.
- **Reaction Initiation:** 1,1,2-trichloroethane is added to the basic solution.
- **Heating:** The mixture is heated to approximately 100 °C to facilitate the reaction.<sup>[1]</sup> The balanced chemical equation is:  $\text{Cl}_2\text{CHCH}_2\text{Cl} + \text{NaOH} \rightarrow \text{Cl}_2\text{C}=\text{CH}_2 + \text{NaCl} + \text{H}_2\text{O}$ <sup>[1]</sup>
- **Product Separation:** The volatile 1,1-DCE product is continuously removed from the reaction mixture by distillation.
- **Purification:** The crude 1,1-DCE is purified through a series of distillation steps to remove unreacted starting material, water, and byproducts.
- **Stabilization:** A stabilizer, such as the monomethyl ether of hydroquinone (MEHQ), is added to the purified product to prevent spontaneous polymerization, especially during storage.<sup>[6]</sup>



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*Industrial synthesis workflow for 1,1-DCE.*

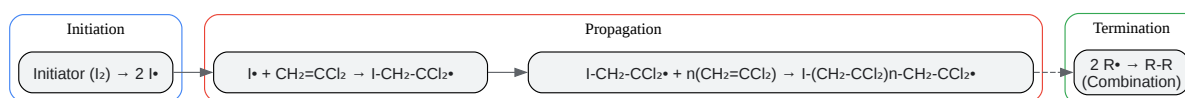
## Part 3: Chemical Reactivity and Polymerization

The reactivity of 1,1-DCE is dominated by its electron-rich double bond, making it highly susceptible to addition reactions, particularly radical polymerization.

## Polymerization to Polyvinylidene Chloride (PVDC)

The most significant chemical property of 1,1-DCE is its ability to polymerize, or co-polymerize, to form polyvinylidene chloride (PVDC).[1] This reaction is typically a free-radical polymerization initiated by thermal or photochemical means.

**Mechanism Rationale:** The process begins with an initiator that generates a free radical. This radical attacks the  $\pi$ -bond of a 1,1-DCE monomer, creating a new, larger radical. This new radical then propagates by adding to another monomer, and this chain reaction continues until it is terminated by the combination of two radicals or by disproportionation. The polymerization is highly exothermic and can occur spontaneously if the monomer is not properly stabilized.[2] The resulting polymer chain consists of repeating  $-\text{CH}_2-\text{CCl}_2-$  units.[6]



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*Simplified free-radical polymerization of 1,1-DCE.*

This polymerization can be carried out via several methods, including emulsion, suspension, and solution techniques. Emulsion polymerization is common, as it allows for good heat control of the highly exothermic reaction.[7]

## Part 4: Key Applications

The primary use of 1,1-DCE is as a comonomer in the production of PVDC copolymers.[1][3]

- **Barrier Films for Packaging:** PVDC is renowned for its excellent barrier properties against oxygen, moisture, and odors.[8] This makes it an ideal material for food and pharmaceutical packaging, where it helps extend shelf life and protect sensitive contents.[3][9] The original Saran™ food wrap was made from a PVDC copolymer.[1]

- **Flame Retardant Coatings:** Copolymers containing 1,1-DCE are used to improve the flame and ignition resistance of products like textiles, fibers, and carpet backings.[2][3]
- **Chemical Synthesis:** It serves as an intermediate in the synthesis of other organic chemicals, such as chloroacetyl chloride.[3]
- **Semiconductor Manufacturing:** In a specialized application, 1,1-DCE is used for growing high-purity silicon dioxide (SiO<sub>2</sub>) films on semiconductor devices.[1]

## Part 5: Toxicology and Safety

1,1-DCE is a substance with significant health and safety concerns that require strict handling protocols.

### Toxicity and Metabolism

- **Human Health Effects:** High concentrations of 1,1-DCE can cause central nervous system depression, with symptoms including dizziness, drowsiness, and unconsciousness. Chronic or high-dose exposure targets the liver and kidneys.[3][10]
- **Carcinogenicity:** The International Agency for Research on Cancer (IARC) has classified 1,1-DCE in Group 2B as "possibly carcinogenic to humans".[11] The National Institute for Occupational Safety and Health (NIOSH) considers it a potential occupational carcinogen.[1]
- **Metabolism:** In the body, 1,1-DCE is rapidly absorbed and metabolized by the cytochrome P450 system (specifically CYP2E1) in the liver.[3][12] This process generates reactive electrophilic intermediates, including 1,1-dichloroethene oxide and 2-chloroacetyl chloride.[3] These reactive metabolites can bind to cellular macromolecules, leading to cellular damage and toxicity. Detoxification occurs primarily through conjugation with glutathione.[3][12] The primary metabolites are excreted in the urine and include thiodiglycolic acid and N-acetyl-S-(2-carboxymethyl)cysteine.[5][13]

### Safe Handling and Storage

- **Flammability and Explosion Hazard:** 1,1-DCE is extremely flammable, and its vapors can form explosive mixtures with air.[14][15] It must be handled away from open flames, sparks, and other ignition sources.[15][16] Explosion-proof electrical equipment is mandatory.[15]

- Peroxide Formation: In the presence of air or oxygen, unstabilized 1,1-DCE can form dangerous and explosive peroxides.[16] This is a critical safety consideration. Therefore, it should always be stored with an appropriate polymerization inhibitor, kept in the dark, and under a nitrogen atmosphere if possible.[15]
- Personal Protective Equipment (PPE): Proper PPE, including chemical-resistant gloves, safety goggles, and respiratory protection (especially in poorly ventilated areas), is essential when handling 1,1-DCE.[14][17]
- Spill Management: In case of a spill, all ignition sources must be eliminated. The area should be evacuated and ventilated. The liquid should be absorbed with an inert material like sand or cement powder and placed in sealed containers for disposal as hazardous waste.[16]

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